

Technical Guide: Synthesis and Characterization of 6 β -Hydroxy Norethindrone Acetate

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Compound of Interest

Compound Name: 6-Hydroxy norethindrone acetate

Cat. No.: B13842515

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Executive Summary

6 β -Hydroxy Norethindrone Acetate (6 β -OH-NETA) is a critical oxidative metabolite and a pharmacopeial impurity (EP Impurity F) of the synthetic progestin Norethindrone Acetate (NETA). Its synthesis is essential for establishing reference standards in Quality Control (QC) and for investigating the metabolic fate of 19-nor steroids. This guide details a robust chemical synthesis strategy involving the oxidation of the 3,5-dienol acetate intermediate, followed by comprehensive structural characterization and impurity profiling.

Synthetic Strategy & Rationale

Direct hydroxylation of the C6 position in

-3-keto steroids is chemically challenging due to the lack of regioselectivity and the potential for over-oxidation. The preferred industrial and laboratory-scale approach utilizes a 3,5-Dienol Acetate Activation Strategy.

Core Mechanism

- Activation: Conversion of the thermodynamic

- 3-one system (NETA) into the kinetic
- dienol acetate. This increases electron density at C6, facilitating electrophilic attack.
- Oxidation: Electrophilic oxidation using meta-chloroperoxybenzoic acid (m-CPBA) or monoperoxyphthalic acid (MMPP). In 19-nor steroids, the absence of the C10 angular methyl group influences stereoselectivity, but the 6 β -isomer is thermodynamically accessible via the opening of the transient 5 α ,6 α -epoxide or direct attack.
- Hydrolysis: Acid-catalyzed hydrolysis restores the
- 3-one functionality while retaining the C6-hydroxyl group.

Pathway Visualization



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Caption: Chemical pathway for the regioselective synthesis of 6 β -Hydroxy NETA via dienol acetate activation.

Detailed Experimental Protocol

Phase 1: Enol Acetylation (Activation)

Objective: To generate 3,17 β -diacetoxo-19-nor-17 α -pregna-3,5-dien-20-yne.

- Reagents: Norethindrone Acetate (10.0 g), Acetic Anhydride (50 mL), Acetyl Chloride (10 mL), Pyridine (5 mL).
- Procedure:
 - Dissolve NETA in acetic anhydride under an inert atmosphere ().
 - Add acetyl chloride and pyridine dropwise to catalyze the enolization.

- Heat the mixture to reflux (approx. 135°C) for 4 hours. Monitor by TLC (Eluent: Hexane/Ethyl Acetate 4:1) for the disappearance of the starting material () and appearance of the less polar enol acetate ().
- Workup: Cool to 0°C. Pour slowly into ice-cold saturated solution to quench excess anhydride. Extract with Ethyl Acetate (mL). Wash organics with brine, dry over , and concentrate in vacuo to yield a brown oil.
- Critical Note: The enol acetate is sensitive to moisture; proceed immediately to oxidation or store under argon at -20°C.

Phase 2: Oxidation and Hydrolysis

Objective: Stereoselective introduction of the 6 β -hydroxyl group.

- Reagents: Crude Enol Acetate (from Phase 1), m-Chloroperbenzoic acid (m-CPBA, 77%, 1.2 eq), Dichloromethane (DCM), Saturated .
- Procedure:
 - Dissolve the crude enol acetate in anhydrous DCM (100 mL) and cool to -10°C.
 - Add m-CPBA (dissolved in DCM) dropwise over 30 minutes. Maintain temperature < 0°C to minimize over-oxidation.
 - Stir at 0°C for 2 hours. The reaction forms a transient epoxide which rearranges/opens under the reaction conditions or subsequent workup.
 - Quench/Hydrolysis: Add dilute

(1M, 20 mL) and stir vigorously for 30 minutes at room temperature. This step ensures deprotection of the C3-enol ether and isomerization to the stable 6 β -hydroxy-

-3-one system.

- Workup: Neutralize with saturated

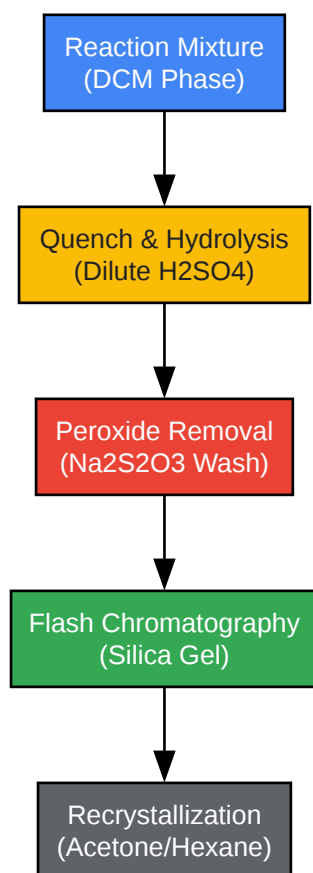
. Separate layers. Wash the organic layer with 10%

(to remove excess peroxide) and then brine.

- Purification: Flash column chromatography on silica gel. Gradient elution: 0%

40% Ethyl Acetate in Hexane. The 6 β -isomer typically elutes after the 6 α -isomer (minor byproduct) and unreacted material.

Purification Workflow



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Caption: Downstream processing workflow ensuring removal of peroxy-contaminants and stereoisomer separation.

Characterization & Data Analysis

Nuclear Magnetic Resonance (NMR)

The stereochemistry at C6 is confirmed by the coupling pattern of the proton at C6 and the chemical shift of the C4 proton.

Nucleus	Signal	Shift (, ppm)	Multiplicity	Assignment	Diagnostic Note
1H	H-4	5.80	Singlet (s)	C4-H	Characteristic of -3-one
1H	H-6	4.35 - 4.45	Triplet (t) or dd	C6-H ()	Hz indicates equatorial () proton, confirming -OH
1H	Ethynyl	2.60	Singlet (s)	C20-H	Alkyne proton
1H	Acetate	2.05	Singlet (s)	-OAc	C17-Acetate
13C	C-3	200.5	-	C=O[1]	Conjugated Ketone
13C	C-6	73.2	-	C-OH	Hydroxylated carbon

Mass Spectrometry (MS)[4]

- Method: ESI-MS (Positive Mode)

- Result:

Da;

Da.

- Fragmentation: Loss of acetic acid () is a common fragment observed at

.

Infrared Spectroscopy (IR)[4]

- Hydroxyl (-OH): Broad band at

.

- Acetate C=O: Sharp peak at

.

- Enone C=O: Strong peak at

.

- Alkyne C-H: Sharp peak at

.

Quality Control & Impurity Profiling

As a pharmacopeial impurity (EP Impurity F), 6 β -OH-NETA must be quantified using a validated HPLC method.

HPLC Conditions:

- Column: C18 (e.g., Zorbax Eclipse Plus, mm, 3.5 μ m).

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 30% B to 80% B over 20 minutes.
- Detection: UV at 240 nm (absorption max of the enone system).
- Retention Time (RT): 6 β -OH-NETA elutes earlier than NETA due to increased polarity (RT ratio relative to NETA).

References

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